

Nikkomycin Z: A Technical Guide to its Chemical Structure, Properties, and Antifungal Activity

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Compound of Interest

Compound Name: Nikkomycin Z

Cat. No.: B1678879

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Abstract

Nikkomycin Z is a naturally occurring peptidyl nucleoside antibiotic with potent antifungal properties.[1][2][3] It functions as a competitive inhibitor of chitin synthase, an essential enzyme for fungal cell wall integrity, making it a promising candidate for antifungal drug development.[1][4][5][6][7] This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, mechanism of action, and biological activity of **Nikkomycin Z**. Detailed protocols for key experimental assays are provided to facilitate further research and development.

Chemical Structure and Physicochemical Properties

Nikkomycin Z belongs to the nikkomycin class of antibiotics, which are produced by *Streptomyces* species.[8] Its structure consists of a pyrimidine nucleoside linked to a unique amino acid moiety.[1]

Chemical Structure:

- IUPAC Name: (2S)-2-[[[(2S,3S,4S)-2-amino-4-hydroxy-4-(5-hydroxy-2-pyridinyl)-3-methylbutanoyl]amino]-2-[(2R,3S,4R,5R)-5-(2,4-dioxypyrimidin-1-yl)-3,4-dihydroxyoxolan-2-yl]acetic acid

- Molecular Formula: $C_{20}H_{25}N_5O_{10}$
- Molecular Weight: 495.44 g/mol [4][7]

Physicochemical Properties:

A summary of the key physicochemical properties of **Nikkomycin Z** is presented in Table 1.

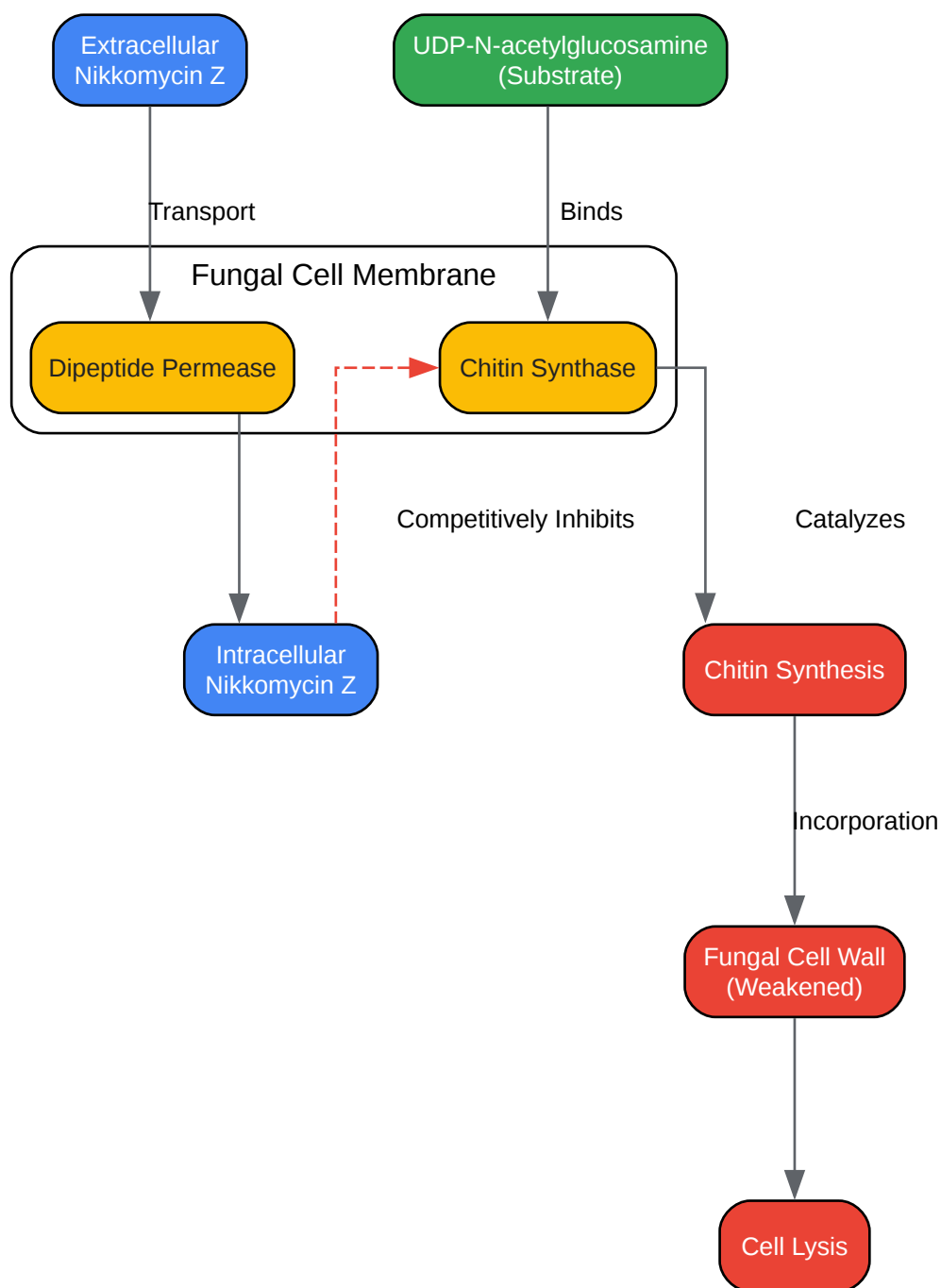
Property	Value	Reference
Molecular Weight	495.44 g/mol	[4][7]
Molecular Formula	$C_{20}H_{25}N_5O_{10}$	
Solubility	Water: ≥ 100 mg/mL (201.84 mM)	[6]
Physical State	Solid powder	
CAS Number	59456-70-1	[5][6]

Mechanism of Action

Nikkomycin Z exerts its antifungal effect by competitively inhibiting chitin synthase, a crucial enzyme in the biosynthesis of chitin.[1][4][5][6][7] Chitin is a vital structural component of the fungal cell wall, providing osmotic stability and rigidity. The absence of chitin in mammalian cells makes chitin synthase an attractive target for selective antifungal therapy.[1][7]

The inhibitory action of **Nikkomycin Z** stems from its structural similarity to the natural substrate of chitin synthase, uridine diphosphate N-acetylglucosamine (UDP-GlcNAc).[1] This structural mimicry allows **Nikkomycin Z** to bind to the active site of the enzyme, thereby blocking the polymerization of N-acetylglucosamine into chitin chains.[1] The disruption of chitin synthesis leads to a weakened cell wall, osmotic instability, and ultimately, fungal cell lysis and death.[1][8]

The effectiveness of **Nikkomycin Z** is dependent on its transport into the fungal cell, which is mediated by a dipeptide permease system.[1]





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References

- 1. Development and validation of an HPLC method for the determination of vancomycin in human plasma and its comparison with an immunoassay (PETINIA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. A simple and validated HPLC method for vancomycin assay in plasma samples: the necessity of TDM center development in Southern Iran - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. High-Performance Liquid Chromatography Method for Rich Pharmacokinetic Sampling Schemes in Translational Rat Toxicity Models With Vancomycin - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Development and validation of an HPLC method for the determination of vancomycin in human plasma and its comparison with an immunoassay (PETINIA) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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